

# Proper Disposal and Safe Handling of U91356 (Pentapotassium bis(peroxymonosulphate) bis(sulphate))

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## Compound of Interest

Compound Name: U91356

Cat. No.: B131092

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## Essential Safety and Logistical Information for Laboratory Professionals

This document provides comprehensive guidance on the proper disposal, safe handling, and experimental considerations for **U91356**, identified as Pentapotassium bis(peroxymonosulphate) bis(sulphate), commonly known as Oxone®. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## Product Identification and Hazard Summary

**U91356** is a product number for Pentapotassium bis(peroxymonosulphate) bis(sulphate), a potent oxidizing agent. It is a corrosive solid that is harmful if swallowed, causes severe skin burns and eye damage, and is toxic to aquatic life with long-lasting effects.<sup>[1][2][3][4]</sup> It is also corrosive to the respiratory tract.<sup>[1]</sup>

Table 1: Chemical Identification

| Identifier        | Value                                                |
|-------------------|------------------------------------------------------|
| Product Name      | OXONE®, monopersulfate compound                      |
| Chemical Name     | Pentapotassium bis(peroxymonosulphate) bis(sulphate) |
| CAS Number        | 70693-62-8                                           |
| EC Number         | 274-778-7                                            |
| Molecular Formula | H3K5O18S4                                            |
| Molecular Weight  | 614.76 g/mol                                         |

Table 2: Hazard Statements

| Hazard Code | Description                                              |
|-------------|----------------------------------------------------------|
| H302        | Harmful if swallowed.[1][2][3][4]                        |
| H314        | Causes severe skin burns and eye damage.[1][2][3][4]     |
| H402        | Harmful to aquatic life.[1]                              |
| H411        | Toxic to aquatic life with long lasting effects.[1][2]   |
| H412        | Harmful to aquatic life with long lasting effects.[4][5] |

## Proper Disposal Procedures

Proper disposal of **U91356** is crucial to prevent harm to personnel and the environment. All waste material must be disposed of in accordance with national and local regulations.[1]

Step-by-Step Disposal Protocol:

- Container Management:

- Leave chemicals in their original containers.[\[1\]](#)
- Do not mix with other waste.[\[1\]](#)
- Handle uncleaned containers as you would the product itself.[\[1\]](#)
- Waste Collection:
  - For spills, take up the material dry and avoid generating dust.[\[1\]](#)
  - Place the waste in a suitable, tightly closed, and properly labeled container for disposal.
- Disposal Route:
  - Dispose of the contents and container at an approved waste disposal plant.[\[1\]](#)
  - Do not allow the product to enter drains, as it is harmful to aquatic life.[\[1\]](#)[\[4\]](#)[\[6\]](#)

## Safe Handling and Storage

Adherence to safe handling and storage practices is essential to minimize exposure risks.

Table 3: Personal Protective Equipment (PPE) and Handling Guidelines

| Precaution             | Specification                                                                                                                                                                  |
|------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection    | Wear safety glasses with side-shields or goggles. A full face shield is recommended. <a href="#">[7]</a>                                                                       |
| Skin Protection        | Wear protective gloves and clothing. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>                                                           |
| Respiratory Protection | Use a respirator if dust is generated. <a href="#">[6]</a> <a href="#">[7]</a>                                                                                                 |
| Hygiene Measures       | Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.<br>Wash contaminated clothing before reuse. <a href="#">[1]</a> <a href="#">[3]</a> |
| Handling               | Avoid contact with skin and eyes. Avoid dust formation. Use in a well-ventilated area. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>                             |

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
- Store locked up.[\[1\]](#)[\[3\]](#)
- Avoid storage with reducing agents.[\[7\]](#)

## Experimental Protocols and Data

**U91356** is a versatile oxidizing agent used in various laboratory applications, including disinfection and organic synthesis.[\[8\]](#)[\[9\]](#)

### Experimental Protocol: Bactericidal Efficacy of Potassium Peroxymonosulfate

This protocol is based on a study evaluating the bactericidal efficacy of potassium peroxymonosulfate (PPMS) against various bacteria.[\[10\]](#)

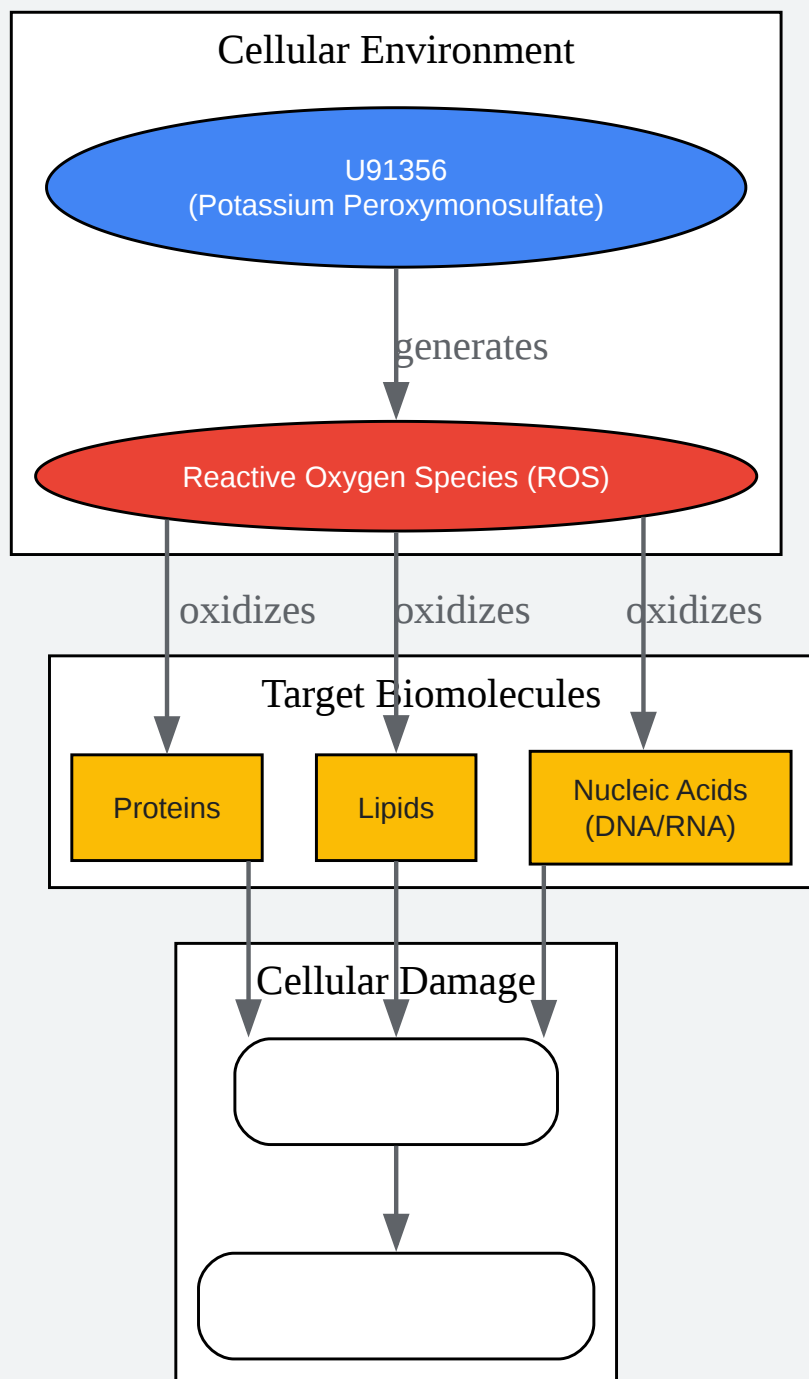
- **Bacterial Strains:** Salmonella Infantis (SI), rifampicin-resistant Salmonella Infantis (rif-SI), and Escherichia coli (E. coli).
- **Preparation of Disinfectant Solutions:** Prepare various concentrations of PPMS (e.g., 1%, 0.5%, 0.25%, 0.125%).[\[10\]](#)
- **Inoculation:** Inoculate surface carriers (e.g., stainless steel, rubber, plastic) with a known concentration of the bacterial strains.
- **Exposure:** Apply the PPMS solutions to the inoculated surfaces for specific contact times (e.g., 30 seconds, 1 minute).[\[10\]](#)
- **Neutralization and Enumeration:** After the contact time, neutralize the disinfectant and enumerate the surviving bacteria to determine the log reduction.

Table 4: Bactericidal Efficacy of Potassium Peroxymonosulfate (PPMS) against Salmonella Infantis on Various Surfaces[\[10\]](#)

| PPMS Concentration | Stainless Steel           | Rubber                   | Plastic                   |
|--------------------|---------------------------|--------------------------|---------------------------|
| 1% (1X)            | Inactivated within 30 sec | Inactivated within 1 min | Inactivated within 30 sec |
| 0.5% (0.5X)        | Inactivated within 30 sec | Inactivated within 1 min | Inactivated within 30 sec |
| 0.25% (0.25X)      | Inactivated within 30 sec | Inactivated within 1 min | Inactivated within 30 sec |
| 0.125% (0.125X)    | Inactivated within 30 sec | Inactivated within 1 min | Inactivated within 30 sec |

## Mechanism of Action: Oxidative Stress Pathway

The disinfectant properties of Pentapotassium bis(peroxymonosulphate) bis(sulphate) stem from its ability to induce oxidative stress. As a source of reactive oxygen species (ROS), it reacts with and damages critical cellular components.<sup>[8][9]</sup>



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Caption: Oxidative stress mechanism of **U91356** leading to cellular inactivation.

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